

Simazine-d10: A Technical Guide to Purity and Isotopic Enrichment Assessment

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the analytical methodologies for assessing the chemical purity and isotopic enrichment of **Simazine-d10**, a crucial internal standard for the quantitative analysis of the herbicide Simazine. This document outlines detailed experimental protocols, presents key data in a structured format, and includes workflow visualizations to support researchers in ensuring the quality and reliability of their analytical standards.

Quantitative Data Summary

The quality of an analytical standard is paramount for accurate and reproducible results. The following tables summarize the key specifications for **Simazine-d10**, including its chemical properties, and typical purity and isotopic enrichment data.

Table 1: Chemical and Physical Properties of Simazine-d10



Property	Value	
Chemical Name	6-chloro-N2,N4-di(ethyl-d5)-1,3,5-triazine-2,4-diamine	
Synonyms	2,4-Bis(pentadeuteroethylamino)-6-chloro-1,3,5-triazine	
Molecular Formula	C7H2D10CIN5	
Molecular Weight	211.72 g/mol	
CAS Number	220621-39-6	
Appearance	White to off-white solid	
Solubility	Slightly soluble in DMSO and Methanol	

Table 2: Purity and Isotopic Enrichment Specifications

Parameter	Specification	Source
Chemical Purity (HPLC)	>95%	INVALID-LINK
Isotopic Purity	≥99% deuterated forms (d₁-d₁₀)	INVALID-LINK
Isotopic Enrichment (d10)	90.57% (example batch)	Certificate of Analysis
Isotopic Distribution (do-d9)	d₀=0.10%, d₁=0.46%, d₂=0.59%, d₃=0.51%, d₂=7.71% (example batch)	Certificate of Analysis

Experimental Protocols

Detailed and validated experimental protocols are essential for the accurate determination of chemical purity and isotopic enrichment. The following sections provide methodologies for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Quantitative Nuclear Magnetic Resonance (qNMR), and High-Resolution Mass Spectrometry (HRMS).



Chemical Purity Determination by HPLC

Objective: To determine the chemical purity of **Simazine-d10** by separating it from any non-deuterated Simazine and other potential impurities.

Instrumentation:

• High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Materials:

- Simazine-d10 analytical standard
- HPLC grade acetonitrile
- HPLC grade water
- Formic acid

Procedure:

- Standard Preparation: Accurately weigh and dissolve a known amount of **Simazine-d10** in a suitable solvent (e.g., methanol) to prepare a stock solution. Further dilute to a working concentration (e.g., 10 μg/mL) with the mobile phase.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL.
 - Detector Wavelength: 220 nm.
- Analysis: Inject the prepared standard solution into the HPLC system and record the chromatogram.



 Data Analysis: Calculate the purity by dividing the peak area of Simazine-d10 by the total peak area of all components in the chromatogram and multiplying by 100.

Chemical Purity and Isotopic Enrichment by GC-MS

Objective: To confirm the chemical purity and assess the isotopic distribution of **Simazine-d10**.

Instrumentation:

• Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).

Materials:

- · Simazine-d10 analytical standard
- GC grade solvent (e.g., ethyl acetate)

Procedure:

- Standard Preparation: Prepare a dilute solution of Simazine-d10 in a volatile solvent suitable for GC analysis.
- GC-MS Conditions:
 - $\circ\,$ GC Column: A non-polar or semi-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 $\mu m).$
 - Carrier Gas: Helium at a constant flow rate.
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Start at 100°C, ramp to 280°C.
 - MS Ionization Mode: Electron Ionization (EI).
 - MS Analyzer: Quadrupole or Ion Trap.
 - Scan Range: m/z 50-300.



- Analysis: Inject the prepared solution into the GC-MS system.
- Data Analysis:
 - Purity: Assess the chemical purity from the total ion chromatogram (TIC) by comparing the peak area of Simazine-d10 to the total area of all peaks.
 - Isotopic Enrichment: Analyze the mass spectrum of the Simazine-d10 peak to determine the relative abundance of the molecular ions corresponding to different deuteration levels (do to d10).

Absolute Purity Determination by Quantitative NMR (qNMR)

Objective: To determine the absolute purity of **Simazine-d10** using an internal standard with a known purity.[1][2][3][4][5]

Instrumentation:

• High-field Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher).

Materials:

- Simazine-d10 analytical standard
- High-purity internal standard (e.g., maleic acid, dimethyl sulfone)
- Deuterated solvent (e.g., DMSO-d₆)

Procedure:

- Sample Preparation: Accurately weigh a specific amount of **Simazine-d10** and the internal standard into an NMR tube. Add a precise volume of deuterated solvent.[1][3]
- NMR Acquisition:
 - Acquire a ¹H NMR spectrum with parameters optimized for quantitative analysis, including a sufficient relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the



signals of interest.

- Use a 90° pulse angle.
- Ensure a high signal-to-noise ratio.[4]
- Data Processing:
 - Carefully phase and baseline correct the spectrum.
 - Integrate a well-resolved signal for Simazine-d10 (residual protons) and a signal from the internal standard.
- Purity Calculation: Calculate the absolute purity of Simazine-d10 using the following formula:[4]

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Purity (%) = (I_sample / N_sample) * (N_IS / I_IS) * (MW_sample / MW_IS) * (W_IS / W_sample) * P_IS
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Where:

- ∘ I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- W = Weight
- P = Purity of the internal standard
- sample = Simazine-d10
- IS = Internal Standard

Isotopic Enrichment Determination by High-Resolution Mass Spectrometry (HRMS)

Objective: To accurately determine the isotopic enrichment of Simazine-d10.[6]



Instrumentation:

 Liquid Chromatograph (LC) coupled to a High-Resolution Mass Spectrometer (HRMS) (e.g., Orbitrap, TOF).[6]

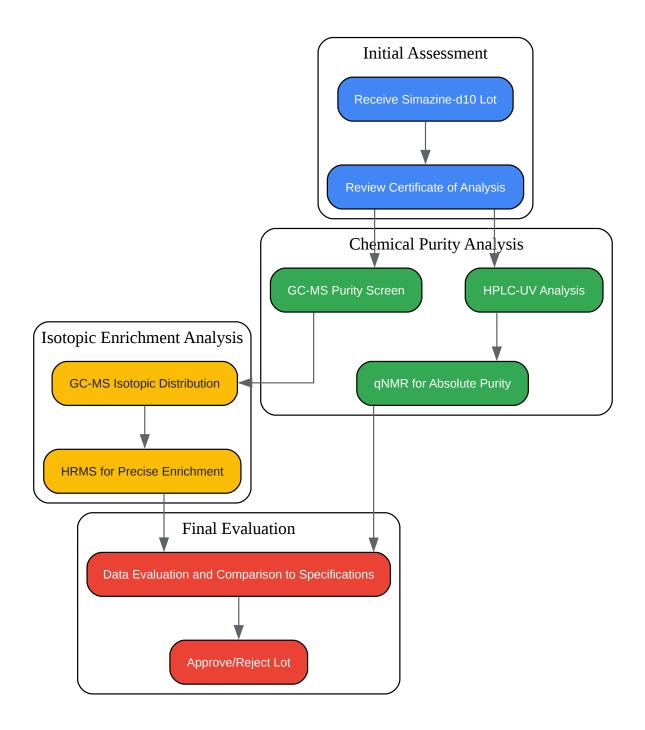
Procedure:

- Sample Preparation: Prepare a dilute solution of **Simazine-d10** in a suitable solvent.
- HRMS Analysis:
 - Infuse the sample directly or inject it into the LC-HRMS system.
 - Acquire full-scan mass spectra in positive ion mode with high resolution and mass accuracy.
- Data Analysis:
 - Extract the ion chromatograms for the molecular ions of all expected isotopic forms of Simazine (do to d10).
 - Calculate the area of each peak.
 - The isotopic enrichment for a specific deuterated form (e.g., d10) is calculated as the peak area of that form divided by the sum of the peak areas of all isotopic forms, multiplied by 100.[6]

Visualizations

The following diagrams illustrate the analytical workflows for assessing the quality of **Simazine-d10**.

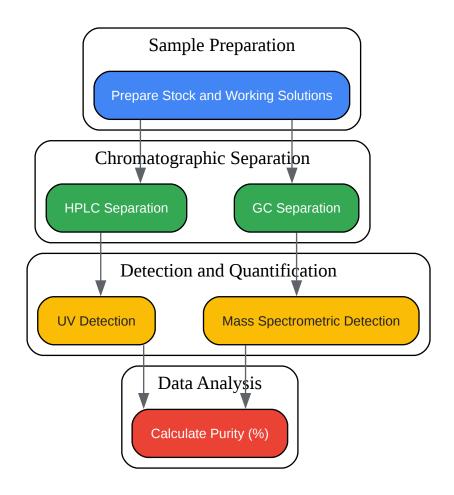




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Caption: Quality control workflow for **Simazine-d10** analytical standard.





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Caption: General workflow for chemical purity analysis by chromatography.

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